

# Essential Safety and Operational Guide for Handling 7-Oxooctanal

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## Compound of Interest

Compound Name: 7-Oxooctanal

Cat. No.: B14670936

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for handling **7-Oxooctanal** in a laboratory setting. It outlines necessary personal protective equipment (PPE), safe operational procedures, and compliant disposal methods to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

A clear understanding of **7-Oxooctanal**'s properties is fundamental to safe handling.

Property	Value
CAS Number	36219-80-4[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> [1][2]
Molecular Weight	142.20 g/mol [1][2]
Boiling Point	62-64 °C at 0.2 Torr[1]
Density	0.9989 g/cm <sup>3</sup> at 25 °C[1]

Note: A complete Safety Data Sheet (SDS) for **7-Oxooctanal** with specific GHS hazard classifications is not readily available. The following recommendations are based on general safety protocols for aldehydes.

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure and ensure personal safety.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).
Eye Protection	Chemical splash goggles or a full-face shield.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood.

## Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic approach to handling **7-Oxoocetanal** minimizes risks and ensures procedural consistency.



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Caption: A streamlined workflow for the safe handling of **7-Oxoocetanal**.

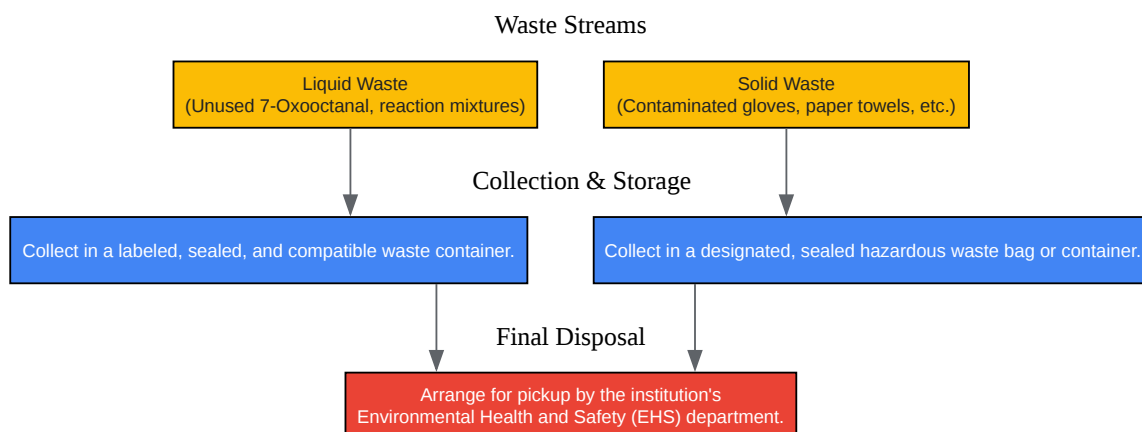
## Experimental Protocols: General Guidelines

While specific experimental protocols will vary, the following general steps should be observed when working with **7-Oxoocetanal**:

- Preparation:
  - Always work within a certified chemical fume hood.
  - Ensure all necessary equipment, including spill cleanup materials, is readily accessible.
  - Properly label all containers.
- Handling:
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Avoid direct contact with skin and eyes.
  - Do not breathe in vapors.
- Post-Experiment:
  - Thoroughly decontaminate all surfaces and equipment after use.
  - Wash hands thoroughly with soap and water after handling.

## Disposal Plan: Ensuring a Safe and Compliant Waste Stream

Proper disposal of **7-Oxooctanal** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.



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## References

- 1. 7-Oxooctanal | lookchem [lookchem.com]
- 2. Octanal, 7-oxo- | C<sub>8</sub>H<sub>14</sub>O<sub>2</sub> | CID 11171032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 7-oxooctanal | CAS#:36219-80-4 | Chemsrce [chemsrc.com]
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